

Recrystallization techniques for "5-Bromo-2-methyl-1,3-benzoxazole"

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Compound of Interest

Compound Name: 5-Bromo-2-methyl-1,3-benzoxazole

Cat. No.: B1278246

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An Application Note and Protocol for the Recrystallization of **5-Bromo-2-methyl-1,3-benzoxazole**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromo-2-methyl-1,3-benzoxazole is a halogenated heterocyclic compound with potential applications in medicinal chemistry and materials science. As with many synthesized organic compounds, purification is a critical step to ensure the removal of impurities such as starting materials, byproducts, and side-reaction products. Recrystallization is a powerful and widely used technique for the purification of solid organic compounds based on their differential solubility in a given solvent or solvent system at varying temperatures. A successful recrystallization can yield a product with high crystalline and chemical purity, which is essential for accurate analytical data and reliable performance in downstream applications.

This document provides a detailed protocol for the recrystallization of **5-Bromo-2-methyl-1,3-benzoxazole**. It includes a systematic approach to solvent selection and a step-by-step procedure for performing the recrystallization to obtain a high-purity product.

Physicochemical Properties

A summary of the known physical and chemical properties of **5-Bromo-2-methyl-1,3-benzoxazole** is presented in Table 1. Understanding these properties is crucial for the safe handling of the compound and for developing an appropriate purification strategy.

Property	Value
Molecular Formula	C ₈ H ₆ BrNO
Molecular Weight	212.04 g/mol
Melting Point	66-68 °C
Boiling Point	264.8 ± 13.0 °C at 760 mmHg
Flash Point	114.0 ± 19.8 °C
Appearance	Solid
Purity (Typical)	97-98%

Table 1: Physicochemical Properties of **5-Bromo-2-methyl-1,3-benzoxazole**

Safety Precautions

5-Bromo-2-methyl-1,3-benzoxazole is harmful if swallowed, in contact with skin, or if inhaled. [1] Appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves, should be worn at all times. All procedures should be performed in a well-ventilated fume hood.

Experimental Protocols

I. Solvent Screening for Recrystallization

The selection of an appropriate solvent is the most critical step in developing a successful recrystallization protocol. An ideal solvent should exhibit high solubility for the compound at elevated temperatures and low solubility at room temperature or below. This differential solubility ensures a high recovery of the purified compound upon cooling.

Materials and Equipment:

- Crude **5-Bromo-2-methyl-1,3-benzoxazole**
- A selection of organic solvents with varying polarities (e.g., ethanol, methanol, isopropanol, acetone, ethyl acetate, toluene, heptane, water)
- Small test tubes or vials
- Hot plate with a water or sand bath
- Vortex mixer
- Ice bath

Procedure:

- Place approximately 20-30 mg of the crude **5-Bromo-2-methyl-1,3-benzoxazole** into several separate test tubes.
- To each test tube, add a different solvent dropwise at room temperature, vortexing after each addition, until the solid dissolves or it becomes apparent that the solid is insoluble (approximately 1 mL of solvent added). Record the solubility at room temperature.
- For solvents in which the compound is insoluble or sparingly soluble at room temperature, heat the test tube in a water or sand bath to the boiling point of the solvent.
- Continue adding the hot solvent dropwise until the solid dissolves completely. Record the volume of solvent required.
- Allow the hot solution to cool slowly to room temperature.
- Once at room temperature, place the test tube in an ice bath for 15-20 minutes to induce further crystallization.
- Observe the quantity and quality of the crystals formed. An ideal solvent will show poor solubility at room temperature but good solubility at high temperatures, and will yield a significant amount of crystalline solid upon cooling.

- If a single solvent does not provide the desired outcome, consider a mixed-solvent system. Dissolve the compound in a minimum amount of a hot "good" solvent (in which it is highly soluble) and then add a "poor" solvent (in which it is sparingly soluble) dropwise until the solution becomes turbid. Reheat to clarify and then cool as before. Common mixed-solvent pairs include ethanol/water and acetone/heptane.

Data Presentation: Solvent Screening

The results of the solvent screening should be systematically recorded in a table to facilitate the selection of the optimal solvent or solvent system.

Solvent	Solubility at Room Temp.	Solubility at Boiling Point	Crystal Formation upon Cooling
Ethanol	Sparingly soluble	Soluble	Good
Methanol	Sparingly soluble	Soluble	Good
Isopropanol	Sparingly soluble	Soluble	Moderate
Acetone	Soluble	Very Soluble	Poor
Ethyl Acetate	Soluble	Very Soluble	Poor
Toluene	Sparingly soluble	Soluble	Moderate
Heptane	Insoluble	Sparingly soluble	Good, but slow
Water	Insoluble	Insoluble	N/A

Table 2: Example of Solvent Screening Results for **5-Bromo-2-methyl-1,3-benzoxazole**

Note: The data in this table are illustrative and should be determined experimentally.

Based on general principles for benzoxazole derivatives, ethanol or an ethanol/water mixture is a promising system for the recrystallization of **5-Bromo-2-methyl-1,3-benzoxazole**. The following protocol details the procedure using these systems.

II. Recrystallization Protocol

A. Single Solvent Recrystallization (Ethanol)

This protocol is suitable if ethanol was identified as an effective single solvent in the screening process.

Materials and Equipment:

- Crude **5-Bromo-2-methyl-1,3-benzoxazole**
- Ethanol (reagent grade)
- Erlenmeyer flasks
- Hot plate
- Condenser (optional, but recommended)
- Buchner funnel and filter flask
- Filter paper
- Ice bath
- Spatula
- Watch glass

Procedure:

- **Dissolution:** Place the crude **5-Bromo-2-methyl-1,3-benzoxazole** (e.g., 1.0 g) into an Erlenmeyer flask. Add a minimal amount of ethanol and a boiling chip. Heat the mixture to boiling with gentle swirling. Continue adding hot ethanol in small portions until the solid is completely dissolved. Avoid adding an excess of solvent to ensure a good yield.
- **Decolorization (Optional):** If the solution is colored due to impurities, remove it from the heat and add a small amount of activated charcoal. Reheat the solution to boiling for a few minutes.

- **Hot Filtration (Optional):** If activated charcoal was used or if insoluble impurities are present, perform a hot gravity filtration. Quickly filter the hot solution through a pre-heated funnel with fluted filter paper into a clean, pre-warmed Erlenmeyer flask.
- **Crystallization:** Cover the flask with a watch glass and allow the filtrate to cool slowly and undisturbed to room temperature. Slow cooling is crucial for the formation of large, pure crystals.
- **Cooling:** Once the solution has reached room temperature, place it in an ice bath for at least 30 minutes to maximize crystal formation.
- **Isolation:** Collect the crystals by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the crystals with a small amount of ice-cold ethanol to remove any adhering soluble impurities.
- **Drying:** Allow the crystals to dry on the filter paper with the vacuum running for a few minutes. Then, transfer the crystals to a watch glass and allow them to air dry completely, or dry them in a desiccator under vacuum.

B. Mixed Solvent Recrystallization (Ethanol/Water)

This protocol is effective if the compound is too soluble in pure ethanol at room temperature.

Procedure:

- **Dissolution:** Dissolve the crude **5-Bromo-2-methyl-1,3-benzoxazole** in the minimum amount of hot ethanol as described in the single solvent protocol.
- **Addition of Anti-solvent:** While the solution is still hot, add water (the anti-solvent) dropwise with swirling until the solution becomes persistently cloudy (turbid).
- **Clarification:** Add a few drops of hot ethanol to the turbid solution until it becomes clear again.
- **Crystallization and Isolation:** Follow steps 4-8 from the single solvent recrystallization protocol, using an ice-cold ethanol/water mixture of the same approximate composition for

the final wash.

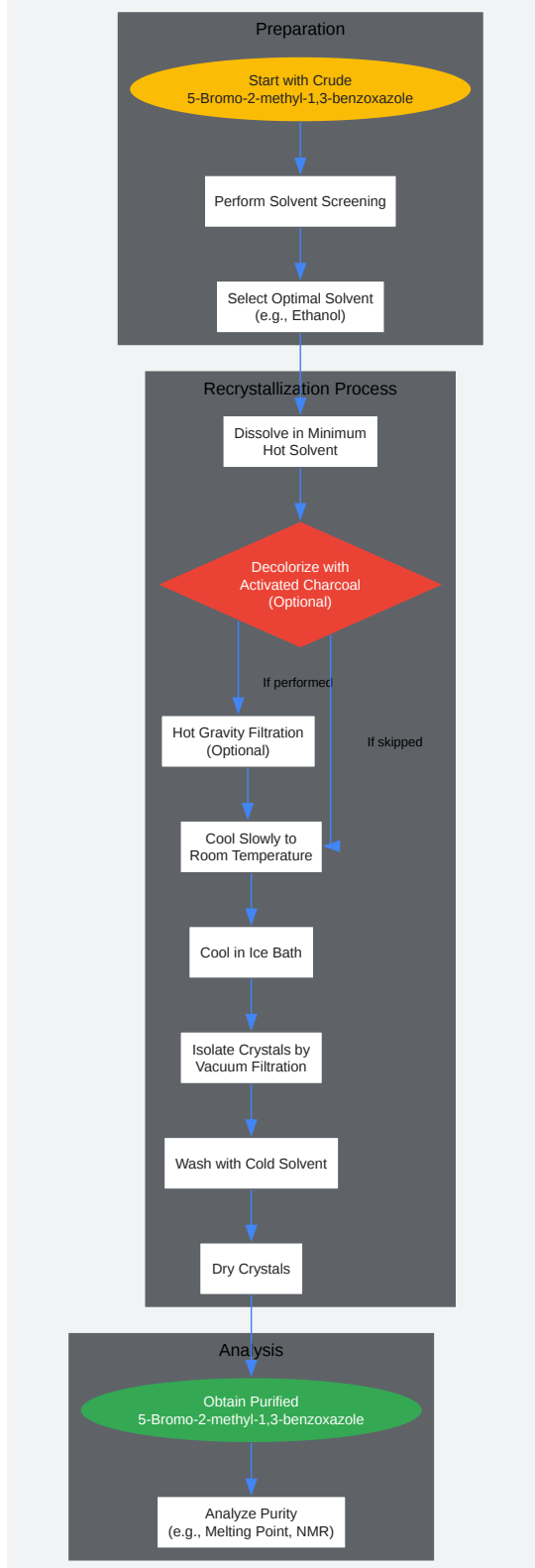
Data Presentation: Recrystallization Parameters

Parameter	Value
Mass of Crude Compound	(e.g., 1.0 g)
Recrystallization Solvent(s)	(e.g., Ethanol or Ethanol/Water)
Volume of Solvent(s)	(Experimentally determined)
Mass of Purified Compound	(e.g., 0.85 g)
Percent Recovery	(e.g., 85%)
Melting Point of Purified Compound	(e.g., 67-68 °C)
Appearance of Purified Compound	(e.g., White crystalline solid)

Table 3: Recrystallization Data for **5-Bromo-2-methyl-1,3-benzoxazole**

Visualization of Experimental Workflow

Recrystallization Workflow for 5-Bromo-2-methyl-1,3-benzoxazole

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Caption: Recrystallization workflow diagram.

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References

- 1. moravek.com [moravek.com]
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